

4-Methyl-6-phenylnicotinic acid solubility data

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 4-Methyl-6-phenylnicotinic acid

CAS No.: 29051-45-4

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An In-depth Technical Guide to the Solubility Profile of **4-Methyl-6-phenylnicotinic Acid**

For Researchers, Scientists, and Drug Development Professionals

Abstract

Solubility is a critical physicochemical parameter that profoundly influences the developability of a new chemical entity. This guide provides a comprehensive technical overview of the solubility characteristics of **4-Methyl-6-phenylnicotinic acid**. While specific quantitative solubility data for this compound is not extensively available in public literature, this document outlines a robust framework for its determination. We will delve into the predicted physicochemical properties based on analogous structures, provide a qualitative solubility assessment, and present a detailed, field-proven experimental protocol for accurate solubility measurement. This guide is intended to be a core reference for scientists and researchers engaged in the characterization and development of novel pharmaceutical agents.

Introduction: The Critical Role of Solubility in Drug Development

In the realm of pharmaceutical sciences, the adage "a drug must be in solution to be absorbed" remains a fundamental tenet. Aqueous solubility is a prerequisite for a drug to be absorbed from the gastrointestinal tract and to exert its therapeutic effect. Poor solubility can lead to low and variable bioavailability, posing significant challenges to formulation development and clinical efficacy. Therefore, a thorough understanding and quantitative determination of a compound's solubility profile early in the drug discovery and development process is paramount.

This guide focuses on **4-Methyl-6-phenylnicotinic acid**, a substituted pyridine derivative. The presence of a carboxylic acid group, a phenyl ring, and a methyl group on the pyridine core suggests a molecule with a nuanced solubility behavior, likely exhibiting pH-dependent aqueous solubility and varying solubility in organic solvents. Understanding these characteristics is essential for designing appropriate formulation strategies, from simple solutions for preclinical studies to more complex dosage forms for clinical use.

Physicochemical Properties of 4-Methyl-6-phenylnicotinic Acid: An Inferential Analysis

Direct experimental data for **4-Methyl-6-phenylnicotinic acid** is scarce. However, by examining the properties of structurally related compounds, we can infer its likely physicochemical characteristics. These properties are crucial for predicting its solubility behavior.

Table 1: Predicted Physicochemical Properties of **4-Methyl-6-phenylnicotinic Acid** and Related Compounds

Property	4-Methyl-6-phenylnicotinic acid (Predicted)	6-Phenylnicotinic acid	4-Methylnicotinic acid
Molecular Formula	C ₁₃ H ₁₁ NO ₂	C ₁₂ H ₉ NO ₂	C ₇ H ₇ NO ₂ [1]
Molecular Weight	213.23 g/mol	199.20 g/mol	137.14 g/mol [1]
Melting Point	Likely a solid at room temperature	227-233°C[2]	Not specified
pKa (acidic)	~2-4 (Predicted)	2.19 ± 0.10 (Predicted)[2]	Not specified
logP (Predicted)	~2-3	Not specified	0.7[1]

The presence of the carboxylic acid group suggests that the aqueous solubility of **4-Methyl-6-phenylnicotinic acid** will be highly dependent on pH. In acidic environments (pH < pKa), the compound will exist predominantly in its neutral, less soluble form. As the pH increases above the pKa, the carboxylic acid will deprotonate to form the more soluble carboxylate salt. The phenyl group and the overall carbon skeleton contribute to the molecule's lipophilicity, suggesting that it will have appreciable solubility in various organic solvents.

Qualitative Solubility Analysis: The "Like Dissolves Like" Principle

Based on the chemical structure of **4-Methyl-6-phenylnicotinic acid**, a qualitative prediction of its solubility in common laboratory solvents can be made. The molecule possesses both polar (carboxylic acid, pyridine nitrogen) and non-polar (phenyl ring, methyl group) features.

Table 2: Predicted Qualitative Solubility of **4-Methyl-6-phenylnicotinic Acid**

Solvent Class	Common Solvents	Predicted Solubility	Rationale
Non-polar	Hexane, Toluene	Low	The polar functional groups will limit solubility in highly non-polar solvents.
Polar Aprotic	Acetone, Ethyl Acetate, Dichloromethane (DCM)	Moderate to Good	The compound's polarity should align well with these solvents. 6-Phenylnicotinic acid is reported to be easily soluble in chloroform and dichloromethane. [2]
Polar Protic	Ethanol, Methanol	Moderate to Good	The potential for hydrogen bonding with the carboxylic acid and pyridine nitrogen suggests good solubility. 6-Phenylnicotinic acid is easily soluble in ethanol.[2]
Highly Polar	Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	Good to High	These solvents are excellent at dissolving a wide range of organic compounds, including those with both polar and non-polar moieties.
Aqueous	Water	Low (at neutral pH)	The significant non-polar character of the phenyl ring and the overall organic structure suggest

limited intrinsic aqueous solubility. 6-Phenylnicotinic acid is reported to be insoluble in water.[2]

Aqueous Basic	5% Sodium Bicarbonate (NaHCO ₃), 5% Sodium Hydroxide (NaOH)	Soluble	As a carboxylic acid, it is expected to react with bases to form a soluble salt.[3][4]
Aqueous Acidic	5% Hydrochloric Acid (HCl)	Low	In acidic solution, the carboxylic acid will be protonated, and the compound will be in its least soluble form.

Experimental Protocol for Quantitative Solubility Determination: The Shake-Flask Method

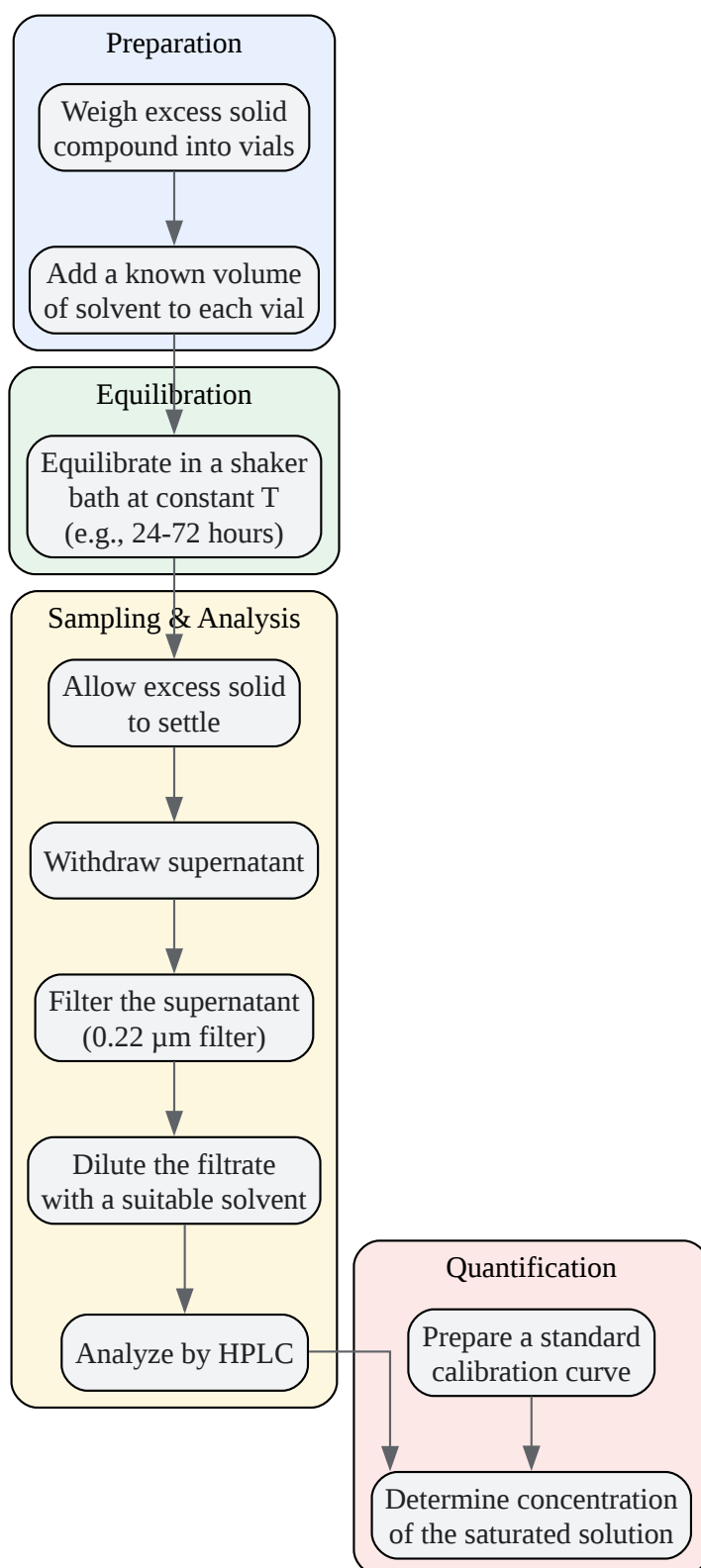
The gold standard for determining equilibrium solubility is the shake-flask method.[5] This protocol provides a detailed, step-by-step methodology for accurately measuring the solubility of **4-Methyl-6-phenylnicotinic acid**.

Materials and Equipment

- **4-Methyl-6-phenylnicotinic acid** (ensure purity is characterized)
- Selected solvents (HPLC grade or equivalent)
- Scintillation vials or glass test tubes with screw caps
- Constant temperature shaker bath or incubator
- Analytical balance
- pH meter (for aqueous solubility)

- Syringe filters (e.g., 0.22 μ m PTFE or PVDF)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes

Experimental Workflow Diagram



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Caption: Workflow for the shake-flask solubility determination method.

Step-by-Step Procedure

- Preparation of Samples:
 - Add an excess amount of **4-Methyl-6-phenylnicotinic acid** to several vials. The amount should be sufficient to ensure undissolved solid remains after equilibration.
 - Accurately add a known volume of the desired solvent to each vial.
- Equilibration:
 - Tightly cap the vials and place them in a constant temperature shaker bath (e.g., 25°C or 37°C).
 - Allow the mixtures to equilibrate for a sufficient period (typically 24 to 72 hours) to ensure the solvent is fully saturated. Visual inspection for the presence of undissolved solid is crucial.
- Phase Separation and Sampling:
 - After equilibration, let the vials stand undisturbed at the same constant temperature until the excess solid has settled.
 - Carefully withdraw a sample of the supernatant using a syringe.
 - Immediately filter the sample through a 0.22 µm syringe filter into a clean vial. This step is critical to remove any undissolved microparticles.
- Analysis:
 - Accurately dilute the filtered saturated solution with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method to determine the concentration of **4-Methyl-6-phenylnicotinic acid**.
- Quantification:

- Prepare a series of standard solutions of **4-Methyl-6-phenylnicotinic acid** of known concentrations.
- Generate a calibration curve by plotting the analytical response (e.g., peak area) versus concentration.
- Use the calibration curve to determine the concentration of the diluted sample and subsequently calculate the solubility in the original saturated solution.

Considerations for pH-Dependent Solubility

- To determine the aqueous solubility as a function of pH, use a series of buffered solutions with known pH values as the solvent.
- Measure the pH of the saturated solution after equilibration to confirm the final pH.

Data Analysis and Modeling

The experimental solubility data can be modeled using various thermodynamic equations. For temperature-dependent solubility, the modified Apelblat equation is commonly used and has been shown to provide good correlation for similar compounds.^[6]

Conclusion

While direct, published quantitative solubility data for **4-Methyl-6-phenylnicotinic acid** is not readily available, a comprehensive understanding of its likely solubility profile can be derived from its chemical structure and the properties of analogous compounds. This guide provides the theoretical foundation and a detailed, practical experimental protocol for the accurate determination of its solubility in various solvents. The data generated from these studies will be invaluable for guiding formulation development and ensuring the successful progression of this compound through the drug development pipeline.

References

- [3](#)
- [2](#)

- [4](#)
- [6](#)
- [5](#)
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- To cite this document: BenchChem. [4-Methyl-6-phenylnicotinic acid solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b11891851/docs#4-methyl-6-phenylnicotinic-acid-solubility-data\]](https://www.benchchem.com/product/b11891851/docs#4-methyl-6-phenylnicotinic-acid-solubility-data)

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